

Essential Safety and Disposal Protocols for ZG1077

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Compound of Interest

Compound Name: ZG1077

Cat. No.: B12404954

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Disclaimer: This document provides essential safety and logistical information for the handling and disposal of **ZG1077** based on general laboratory safety principles for potent research chemicals. **ZG1077** is identified as a covalent KRAS G12C inhibitor for research use.^{[1][2][3]} The information herein is intended to supplement, not replace, the official Safety Data Sheet (SDS) provided by the manufacturer. Always consult the official SDS and your institution's Environmental Health and Safety (EHS) office before handling or disposing of this compound.

Immediate Safety and Operational Plan

ZG1077 is a potent bioactive compound that requires careful handling to ensure personnel safety and environmental protection. Adherence to standard laboratory safety protocols for hazardous chemicals is mandatory.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield must be worn.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) are required.
- **Body Protection:** A laboratory coat must be worn at all times.

Emergency First Aid Procedures: In the event of accidental exposure, follow these immediate first aid measures, which are standard for handling potent chemical compounds^[4]:

| Exposure Route | First Aid Procedure |
|----------------|---|
| Skin Contact | Immediately wash the affected area with soap and copious amounts of water. Remove contaminated clothing. |
| Eye Contact | Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. |
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person. |

ZG1077 Chemical and Physical Properties

Below is a summary of the available quantitative data for **ZG1077**.

| Property | Value |
|-------------------|--|
| Chemical Formula | $C_{33}H_{33}F_2N_5O_5S$ [1] [2] |
| Molecular Weight | 649.71 g/mol [1] [2] |
| CAS Number | 2670380-82-0 [1] [2] |
| Storage (Powder) | 2 years at -20°C [2] |
| Storage (in DMSO) | 2 weeks at 4°C, 6 months at -80°C [2] |

Step-by-Step Disposal Procedures for ZG1077

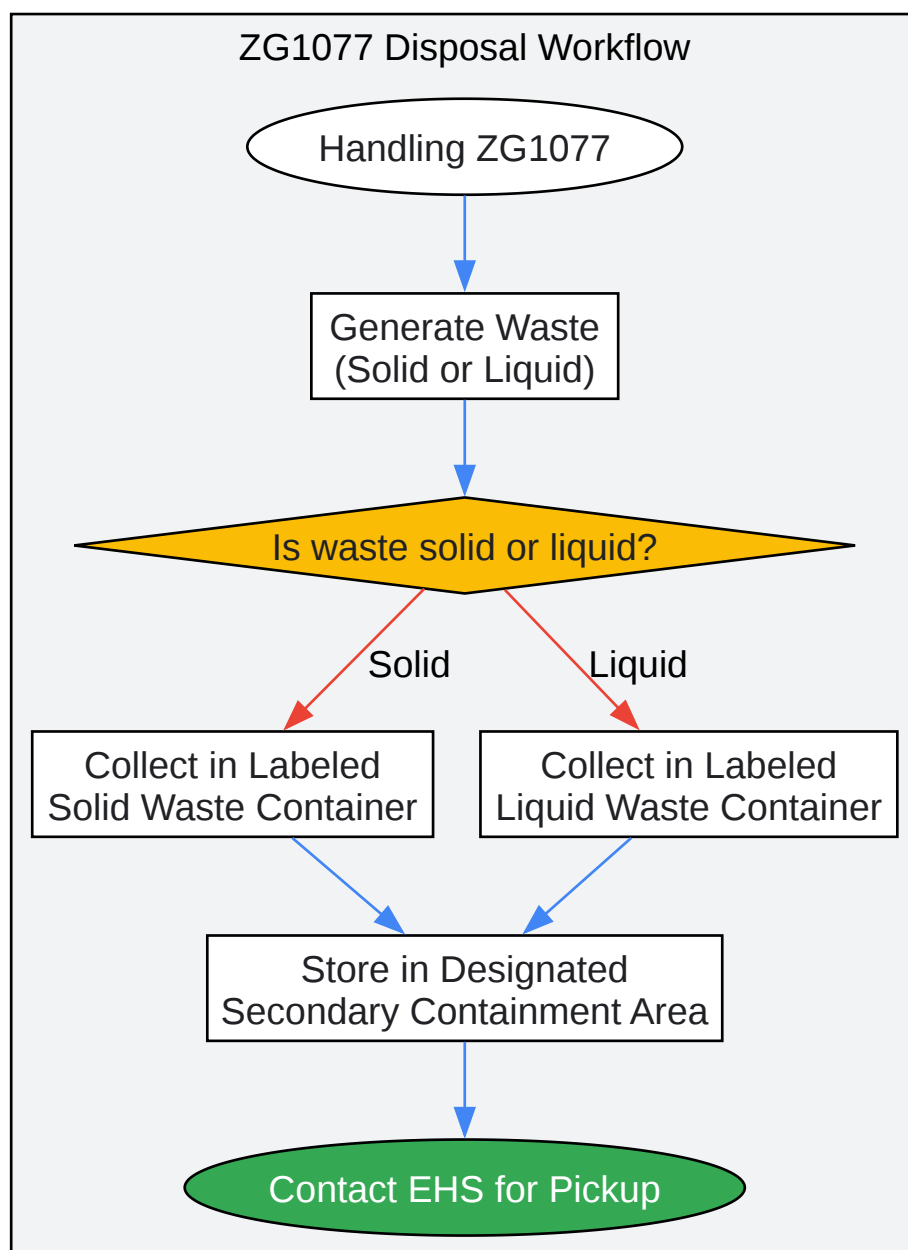
The disposal of **ZG1077** and its contaminated materials must be managed as hazardous chemical waste. Adherence to local, state, and federal regulations is essential. Do not dispose of **ZG1077** down the drain or in regular trash.

Experimental Protocol for Waste Segregation and Disposal:

- Waste Segregation:
 - Do not mix **ZG1077** waste with non-hazardous materials.
 - Solid Waste: Collect all solid waste contaminated with **ZG1077** (e.g., gloves, pipette tips, empty vials, absorbent paper) in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Liquid Waste: Collect all liquid waste containing **ZG1077** (e.g., unused solutions, contaminated solvents) in a separate, sealed, and chemically resistant hazardous waste container.
- Container Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**ZG1077**," and the CAS number "2670380-82-0".
 - Include the date when the waste was first added to the container.
- Storage of Waste:
 - Store hazardous waste containers in a designated, secure, and well-ventilated area, away from general lab traffic.
 - Ensure the storage area has secondary containment to prevent spills.
 - Consult your institution's EHS office for specific storage time limits.
- Arranging for Pickup:
 - Contact your institution's EHS office to schedule a pickup for the hazardous waste.
 - Provide them with all necessary information about the waste stream.

ZG1077 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **ZG1077**.



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Caption: Workflow for the safe segregation and disposal of **ZG1077** waste.

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